

delphinidin chloride IC50 p300 CBP inhibition

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Delphinidin Chloride

CAS No.: 528-53-0

Cat. No.: S525603

Get Quote

Comparative Potency of p300/CBP Inhibitors

The table below compares **delphinidin chloride** with other documented p300/CBP inhibitors.

Inhibitor Name	Reported IC50 / Potency	Inhibitor Type / Key Feature	Key Experimental Context
Delphinidin Chloride	~30 μ M [1]	Natural Product (Anthocyanidin)	Inhibits histone acetyltransferase activity of p300/CBP [1].
Lys-CoA	Sub-micromolar (Potent) [2]	Bisubstrate Inhibitor	Synthetic, specific for p300 (over PCAF); used as a reference potent inhibitor [2].
H3-CoA-20	N/A	Bisubstrate Inhibitor	Synthetic, specific for PCAF (over p300) [2].
Curcumin	N/A	Natural Product	Reported to inhibit p300/CBP and other KATs, but with poor stability [2].
Garcinol	N/A	Natural Product	Isolated from <i>Garcinia indica</i> , inhibits both p300 and PCAF [2].
C646	400 nM (Cell-free assay) [2]	Synthetic, Competitive	One of the first potent, cell-active small-molecule inhibitors identified via high-throughput screening [2].

Experimental Evidence for Delphinidin

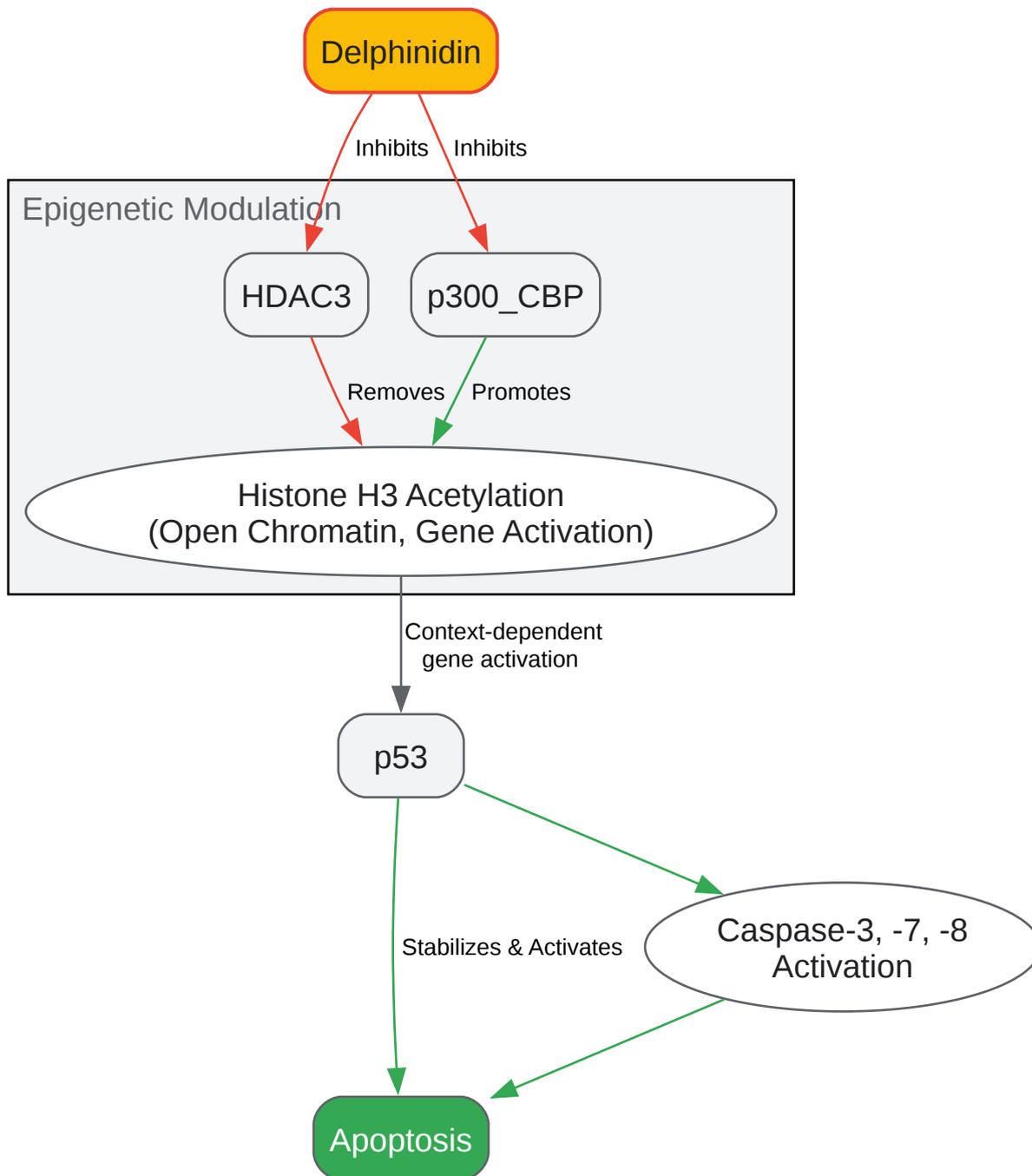
The initial finding that delphinidin inhibits p300/CBP comes from a product description on TargetMol, which states it "inhibited the histone acetyltransferase activity of p300/CBP (IC50 was about 30 μ M)" [1]. This type of source typically summarizes data from primary research, indicating this value was likely determined in a **biochemical, cell-free assay** measuring the direct inhibition of the purified p300/CBP enzyme's HAT activity.

Research also provides context for its broader epigenetic and anti-cancer mechanisms, which are consistent with p300/CBP inhibition:

- **Apoptosis via HDAC3/p53 Pathway:** In LNCaP prostate cancer cells, delphinidin induces apoptosis by inhibiting HDAC activity and promoting p53 acetylation and stabilization [3]. This demonstrates its ability to shift the histone modification balance toward acetylation.
- **Inhibition of Osteogenesis:** In a screen of epigenetic modulators, **delphinidin chloride** was a top inhibitor of osteogenic differentiation in human mesenchymal stem cells [4], highlighting its functional impact on cell differentiation through epigenetic mechanisms.

Mechanism and Signaling Pathways

Delphinidin's anti-cancer effects involve a multi-targeted impact on the epigenetic landscape. The following diagram illustrates the key mechanisms identified in prostate cancer cells.



[Click to download full resolution via product page](#)

This model shows that **delphinidin chloride** exerts effects by inhibiting both HATs (like p300/CBP) and HDACs (like HDAC3), leading to altered gene expression and apoptosis in cancer cells [1] [3].

Research Considerations

Delphinidin chloride serves as a useful **research tool** for initial, broad-spectrum probing of p300/CBP-related biological processes. For more targeted and potent inhibition, especially in advanced therapeutic contexts, newer synthetic inhibitors like C646 are often preferred [2].

- **Specificity:** As a natural product, delphinidin likely has multiple cellular targets beyond p300/CBP. Observed biological effects may not be solely due to HAT inhibition.
- **Bioavailability:** The aglycone form (delphinidin) is highly active, but its **glycosylated forms** (anthocyanins) are crucial for its bioavailability [5].
- **Experimental Confirmation:** The cited IC50 is from a commercial source summary [1]. For rigorous application, consult primary research literature to confirm the exact assay conditions and reproducibility.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. | Estrogen Receptor/ERR | VEGFR | TargetMol Delphinidin chloride [targetmol.com]
2. Role of histone acetyltransferase inhibitors in cancer therapy [sciencedirect.com]
3. Delphinidin induces apoptosis via cleaved HDAC3- ... [pmc.ncbi.nlm.nih.gov]
4. Engineering Lineage Potency and Plasticity of Stem Cells ... [nature.com]
5. Chemistry and Pharmacological Actions of Delphinidin, a ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [delphinidin chloride IC50 p300 CBP inhibition]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525603#delphinidin-chloride-ic50-p300-cbp-inhibition>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com